

Essential Safety and Logistics for Handling TC-2153

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Compound of Interest

Compound Name: TC-2153

Cat. No.: B15616033

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **TC-2153**, a selective inhibitor of striatal-enriched protein tyrosine phosphatase (STEP). The following procedural guidance is designed to ensure the safe handling, use, and disposal of this compound, fostering a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **TC-2153**, particularly in its solid form, adherence to standard laboratory safety protocols is paramount. The following personal protective equipment is mandatory to prevent skin and respiratory exposure.

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile or latex, powder-free. Check for tears before use.
Eye Protection	Safety Glasses or Goggles	Must provide a complete seal around the eyes.
Body Protection	Laboratory Coat	Long-sleeved, fully buttoned.
Respiratory Protection	Fume Hood	All handling of solid TC-2153 and preparation of stock solutions should be performed in a certified chemical fume hood.
N95 Respirator	Recommended when weighing or handling the powder outside of a fume hood, or if aerosolization is possible. ^[1]	
Foot Protection	Closed-toe Shoes	Shoes must cover the entire foot.

Operational Plan

A systematic approach to the handling of **TC-2153** from receipt to disposal is essential for laboratory safety and experimental integrity.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage of Solid Compound:** Store the solid **TC-2153** in a tightly sealed container in a cool, dry, and well-ventilated area.
- **Storage of Stock Solutions:** For stock solutions, MedchemExpress recommends storage at -80°C for up to 6 months or -20°C for 1 month.^[2] Avoid repeated freeze-thaw cycles.

Handling and Solution Preparation

- Engineering Controls: All weighing and initial dilution of the solid compound must be conducted in a chemical fume hood to minimize inhalation risk.
- Weighing: Use an analytical balance within the fume hood. Handle the powder carefully to avoid creating dust.
- Solvent Selection: **TC-2153** is commonly dissolved in dimethyl sulfoxide (DMSO) for in vitro experiments.^[2]
- Solution Preparation:
 - Determine the required concentration and volume of the stock solution.
 - In a chemical fume hood, carefully weigh the desired amount of **TC-2153** powder into a sterile vial.
 - Add the appropriate volume of sterile DMSO to the vial.
 - Cap the vial securely and vortex until the solid is completely dissolved.
 - For working solutions, further dilute the stock solution with the appropriate cell culture medium or buffer immediately before use.

Spill and Exposure Procedures

- Minor Spills (Solid):
 - Wear appropriate PPE.
 - Gently cover the spill with absorbent paper towels to avoid raising dust.
 - Dampen the absorbent paper with water and wipe the area.
 - Place all contaminated materials in a sealed bag for hazardous waste disposal.
 - Clean the spill area with soap and water.

- Minor Spills (Liquid):
 - Wear appropriate PPE.
 - Cover the spill with absorbent material.
 - Collect the saturated absorbent material and place it in a sealed bag for hazardous waste disposal.
 - Clean the spill area with soap and water.
- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

Proper disposal of **TC-2153** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:
 - Unused or expired solid **TC-2153** should be disposed of as hazardous chemical waste.
 - Place the original container or a clearly labeled, sealed container in the designated hazardous waste receptacle.
- Liquid Waste:

- Collect all solutions containing **TC-2153** (e.g., unused stock solutions, experimental media) in a clearly labeled, sealed hazardous waste container.
- Do not pour **TC-2153** solutions down the drain.[1]
- Contaminated Materials:
 - All materials that have come into contact with **TC-2153** (e.g., pipette tips, gloves, absorbent paper) should be considered contaminated.
 - Place these materials in a sealed, labeled bag and dispose of them as hazardous solid waste.

Quantitative Data

Parameter	Value	Source
Purity	98.73%	MedchemExpress[2]
In Vitro Application	10 μ M; 3 h in cortical and hippocampal neurons	MedchemExpress[2]
In Vivo Application (Acute)	10 mg/kg and 20 mg/kg; p.o.; single dose in mice	MedchemExpress[2]
In Vivo Application (Chronic)	20 mg/kg; i.p.; once daily for 7 d in mice	MedchemExpress[2]

Experimental Protocols

In Vitro Inhibition of STEP in Cultured Neurons

This protocol describes the treatment of primary cortical and hippocampal neurons with **TC-2153** to assess its effect on STEP-mediated signaling.

- Cell Culture: Plate primary cortical and hippocampal neurons at a suitable density in appropriate culture plates and maintain in a humidified incubator at 37°C and 5% CO₂.
- Preparation of **TC-2153** Working Solution:

- Thaw a frozen aliquot of 10 mM **TC-2153** in DMSO.
- Aseptically dilute the stock solution in pre-warmed, complete neuronal culture medium to a final concentration of 10 μ M. Prepare a vehicle control solution with the same final concentration of DMSO (typically 0.1%).
- Treatment:
 - Carefully remove the existing culture medium from the neuronal cultures.
 - Add the prepared **TC-2153** working solution or vehicle control solution to the respective wells.
 - Return the plates to the incubator for 3 hours.[\[2\]](#)
- Cell Lysis and Analysis:
 - After the incubation period, wash the cells with ice-cold phosphate-buffered saline (PBS).
 - Lyse the cells in a suitable lysis buffer containing protease and phosphatase inhibitors.
 - Collect the cell lysates and determine the protein concentration.
 - Analyze the phosphorylation status of STEP substrates (e.g., ERK1/2, Pyk2, GluN2B) by Western blotting.

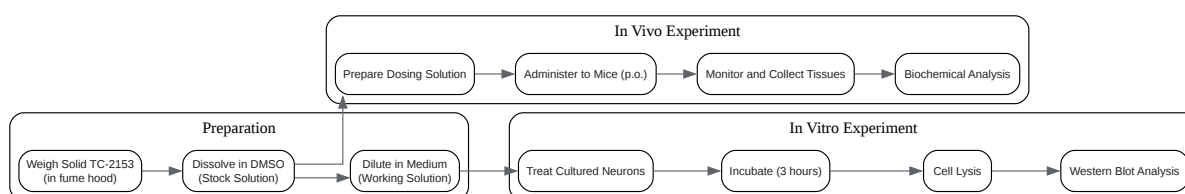
In Vivo Administration of TC-2153 in a Mouse Model

This protocol outlines the acute administration of **TC-2153** to mice to evaluate its in vivo effects. All animal procedures should be approved by an Institutional Animal Care and Use Committee (IACUC).

- Animal Acclimation: Acclimate mice to the housing facility for at least one week prior to the experiment.
- Preparation of Dosing Solution:
 - For a 10 mg/kg dose in a 25 g mouse, weigh 0.25 mg of **TC-2153**.

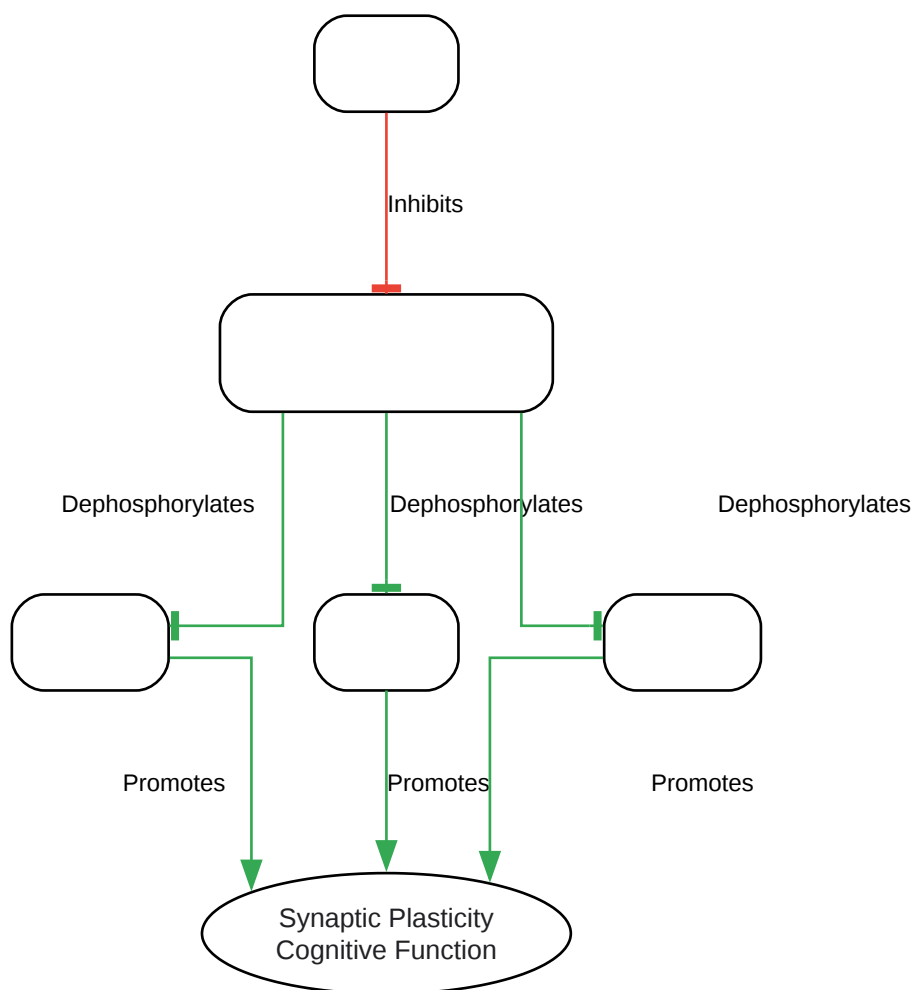
- Dissolve the **TC-2153** in a suitable vehicle (e.g., saline with a small percentage of a solubilizing agent like Tween 80 or DMSO, followed by dilution in saline). The final volume for oral gavage is typically 100-200 μ L. Prepare a vehicle control solution.
- Administration:
 - Gently restrain the mouse.
 - Administer the prepared **TC-2153** solution or vehicle control orally (p.o.) using a gavage needle.
- Post-Dosing Monitoring and Tissue Collection:
 - Monitor the animals for any adverse effects.
 - At a predetermined time point post-dosing (e.g., 3 hours), euthanize the animals according to approved protocols.
 - Dissect and collect relevant tissues (e.g., brain regions) for subsequent analysis (e.g., Western blotting, immunohistochemistry).

Visualizations



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Caption: Experimental workflow for in vitro and in vivo studies with **TC-2153**.



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Caption: **TC-2153** inhibits STEP, leading to increased phosphorylation of downstream targets.

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References

- 1. [youtube.com](https://www.youtube.com) [youtube.com]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]

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